

Synthesis and Characterization of sec-Butyl Butyrate-d2: A Technical Guide

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Compound of Interest

Compound Name: *Sec-butyl butyrate-d2*

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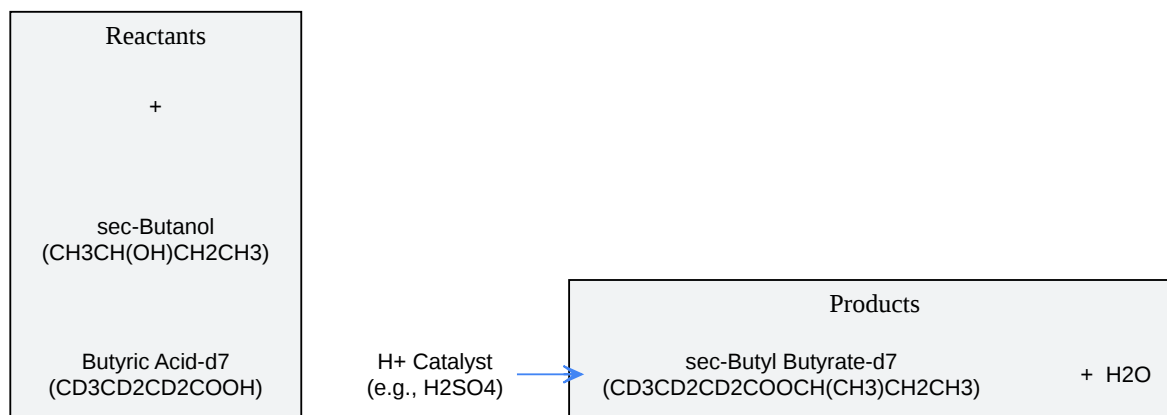
This technical guide provides a comprehensive overview of the synthesis and characterization of deuterated sec-butyl butyrate (**sec-butyl butyrate-d2**). The selective incorporation of deuterium into this ester offers a valuable tool for various research applications, including its use as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS), and as a tracer in metabolic studies.^{[1][2]} This document outlines a detailed synthetic protocol based on the well-established Fischer esterification reaction and discusses the expected outcomes from key analytical characterization techniques.

Synthesis of sec-Butyl Butyrate-d2

The synthesis of **sec-butyl butyrate-d2** can be strategically achieved through the Fischer esterification, a classic and robust method for forming esters from a carboxylic acid and an alcohol in the presence of an acid catalyst.^{[3][4][5][6][7]} The deuterium label can be introduced by utilizing either a deuterated butyric acid precursor or deuterated sec-butanol. This guide will focus on a synthetic route employing a deuterated butyric acid, such as butyric acid-d7, which is commercially available.

Synthetic Scheme

The overall reaction involves the acid-catalyzed esterification of butyric acid-d7 with sec-butanol.



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Figure 1: Synthesis of sec-Butyl Butyrate-d7 via Fischer Esterification.

Experimental Protocol

This protocol outlines the laboratory-scale synthesis of sec-butyl butyrate-d7.

Materials:

- Butyric acid-d7 (CD₃(CD₂)₂COOH)
- sec-Butanol (anhydrous)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate Solution (NaHCO₃)
- Brine (saturated NaCl solution)

- Anhydrous Magnesium Sulfate (MgSO_4)
- Diethyl ether (or other suitable extraction solvent)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine butyric acid-d7 (1.0 eq) and a molar excess of anhydrous sec-butanol (e.g., 3.0 eq).
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 5 mol%) to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (e.g., 2-4 hours). The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC). To drive the equilibrium towards the product, a Dean-Stark apparatus can be used to remove the water formed during the reaction.^{[6][7]}
- **Workup:** After cooling to room temperature, dilute the reaction mixture with diethyl ether. Carefully transfer the mixture to a separatory funnel and wash sequentially with:
 - Water
 - Saturated sodium bicarbonate solution (to neutralize the acidic catalyst)
 - Brine
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent and excess sec-butanol.
- **Purification:** The crude product can be purified by fractional distillation to yield pure sec-butyl butyrate-d7.

Characterization of sec-Butyl Butyrate-d2

The successful synthesis of **sec-butyl butyrate-d2** is confirmed through various analytical techniques. The following sections detail the expected results from these characterizations,

with comparisons to the non-deuterated analog where appropriate.

Physical Properties

The physical properties of **sec-butyl butyrate-d2** are expected to be very similar to those of its non-deuterated counterpart.

Property	Value (for non-deuterated sec-butyl butyrate)
Molecular Formula	C ₈ H ₁₆ O ₂
Molecular Weight	144.21 g/mol
Appearance	Clear, colorless liquid
Boiling Point	~152 °C
Refractive Index	~1.400 @ 20 °C

Note: The molecular weight of sec-butyl butyrate-d7 would be approximately 151.25 g/mol .

Spectroscopic Data

NMR spectroscopy is a powerful tool for confirming the isotopic labeling in **sec-butyl butyrate-d2**.

¹H NMR: In the proton NMR spectrum of sec-butyl butyrate-d7, the signals corresponding to the butyryl group (the triplet at ~0.9 ppm, the sextet at ~1.6 ppm, and the triplet at ~2.2 ppm) will be absent. The spectrum will be dominated by the signals from the sec-butyl group.

¹³C NMR: The carbon-13 NMR spectrum will show signals for all eight carbon atoms. The signals for the deuterated carbons in the butyryl group will exhibit splitting due to C-D coupling and will have a lower intensity.

²H NMR: Deuterium NMR will show a signal corresponding to the deuterium atoms in the butyryl group, confirming the presence and location of the deuterium label.[8]

The following table summarizes the expected ^1H NMR chemical shifts for non-deuterated sec-butyl butyrate for comparison.

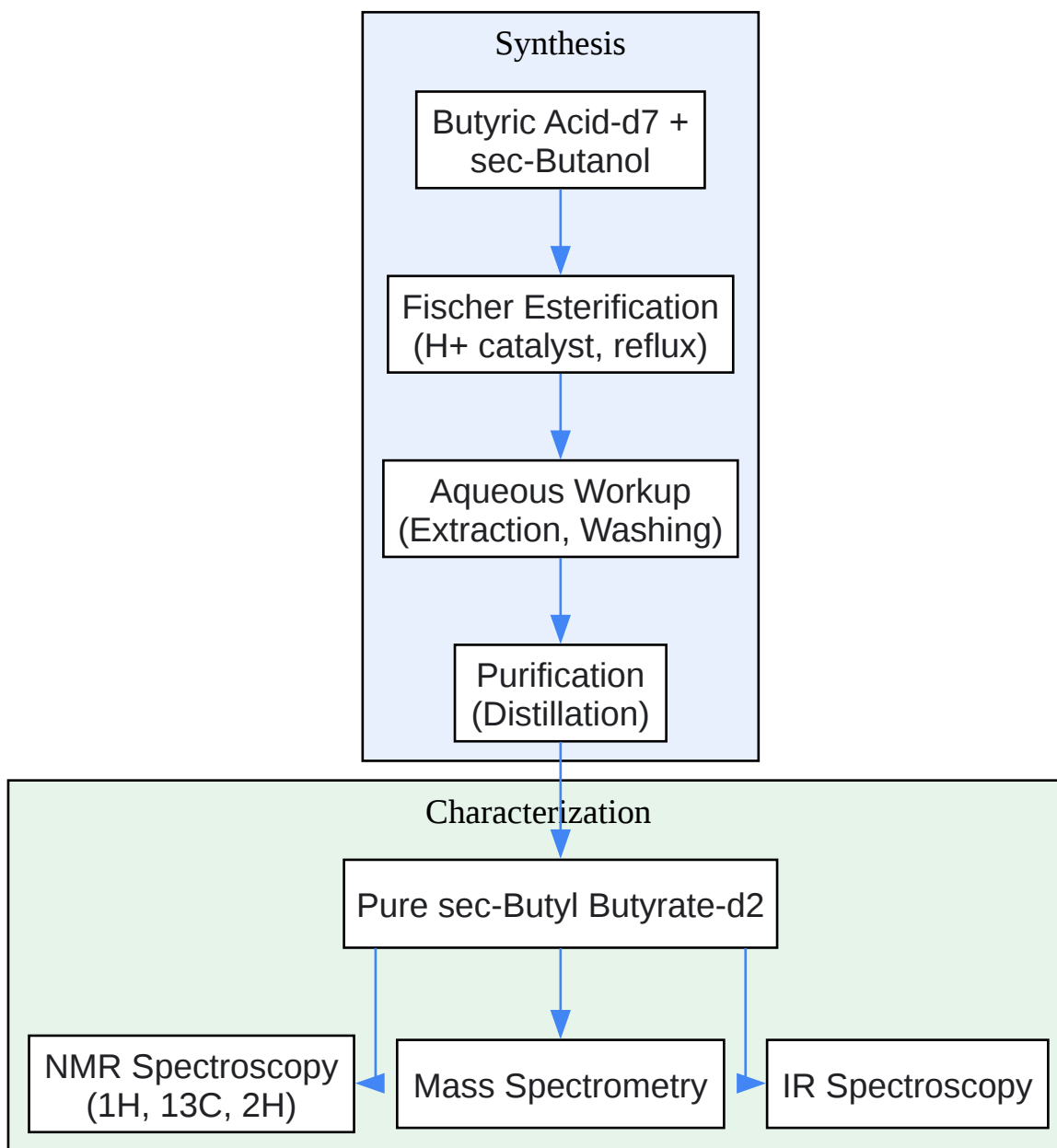
Protons	Chemical Shift (ppm)	Multiplicity
CH_3 (butyrate)	~ 0.9	Triplet
CH_2 (butyrate)	~ 1.6	Sextet
$\text{CH}_2\text{C}=\text{O}$ (butyrate)	~ 2.2	Triplet
CH_3 (sec-butyl)	~ 0.9	Triplet
CH_2 (sec-butyl)	~ 1.5	Multiplet
CH (sec-butyl)	~ 4.8	Sextet
CH_3 (on CH)	~ 1.2	Doublet

Mass spectrometry provides definitive evidence of deuteration by showing an increase in the molecular weight of the compound. For sec-butyl butyrate- d_7 , the molecular ion peak ($[\text{M}]^+$) in the mass spectrum will appear at m/z 151, which is 7 mass units higher than that of the non-deuterated compound (m/z 144).^[9] The fragmentation pattern will also be altered due to the presence of deuterium.

The IR spectrum of **sec-butyl butyrate- d_2** will be very similar to that of the unlabeled compound, dominated by a strong $\text{C}=\text{O}$ stretching vibration for the ester functional group at approximately 1735 cm^{-1} . The key difference will be the presence of $\text{C}-\text{D}$ stretching vibrations, which typically appear in the region of $2100\text{--}2250\text{ cm}^{-1}$, an area that is usually clear in the spectrum of the non-deuterated analog.

Experimental and Analytical Workflow

The following diagram illustrates the logical workflow from synthesis to characterization of **sec-butyl butyrate- d_2** .



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